Structure-Activity Relationship (SAR) of Malol (Ursolic Acid) Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *Prunol;Urson;Malol*

Cat. No.: *B14071868*

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Executive Summary & Chemical Identity

Malol, scientifically known as Ursolic Acid (3

-hydroxy-urs-12-en-28-oic acid), is a pentacyclic triterpenoid ubiquitous in the plant kingdom (Malus domestica, Corchorus olitorius, Rosmarinus officinalis).[1][2][3][4][5] While historically referred to as Malol, Urson, or Prunol in early phytochemical literature, modern medicinal chemistry primarily classifies it as the ursane scaffold prototype.[1][6]

This guide dissects the medicinal chemistry of the Malol scaffold, focusing on the critical Structure-Activity Relationship (SAR) drivers that transform this natural product from a modest anti-inflammatory agent into potent oncological and metabolic therapeutics.

Key Pharmacophore Data:

- IUPAC Name: (1S,2R,4aS,6aS,6bR,8aR,10S,12aR,14bS)-10-hydroxy-1,2,6a,6b,9,9,12a-heptamethyl-2,3,4,5,6,6a,7,8,8a,10,11,12,13,14b-tetradecahydro-1H-picene-4a-carboxylic acid
- Chemical Formula: C

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H

O

[1][2][4][7]

- Molecular Weight: 456.7 g/mol [1][2][4]
- Core Scaffold: Ursane (pentacyclic triterpene)[1][6][8]

The Malol Scaffold: SAR Analysis by Region

The biological activity of Malol derivatives is governed by three primary modifiable regions: the C-3 Hydroxyl Group (Ring A), the C-12=C-13 Double Bond (Ring C), and the C-28 Carboxylic Acid (Ring E).

Region A: The C-3 Hydroxyl Group (Bioavailability & Target Affinity)

The C-3

-hydroxyl group is the primary site for improving the poor water solubility of the parent compound (Class IV BCS).

- Acylation (Esters): Conversion to 3-O-acyl derivatives (e.g., succinates, acetates) significantly enhances lipophilicity and cellular uptake.[1] Long-chain fatty acid esters at C-3 often show increased cytotoxicity against cancer lines (MCF-7, HepG2) due to improved membrane permeability.
- Oxidation (Ketones): Oxidation to 3-oxo-ursolic acid generally retains biological activity but alters the hydrogen-bonding landscape, often increasing affinity for enzymes like

  -glucosidase.
- Heterocyclic Fusion: Fusing the A-ring with nitrogen-containing heterocycles (e.g., isoxazoles, pyrazoles, indoles) at C-2/C-3 creates "hybrid" derivatives. These modifications frequently result in a 10-100 fold increase in potency against tumor cell lines by introducing new hydrogen bond acceptors that interact with the ATP-binding pockets of kinases (e.g., EGFR, VEGFR).

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Region B: The C-12=C-13 Double Bond (Conformational Rigidity)

This olefinic bond is critical for the "bent" conformation of the pentacyclic system.

- Hydrogenation: Saturation of this bond to form dihydro-ursolic acid typically abolishes or drastically reduces cytotoxic and anti-inflammatory activity, suggesting the

  -electron system or the specific ring geometry is essential for receptor binding (e.g., to NF-

  B or STAT3 domains).[1]

- Michael Acceptors: Introduction of electron-withdrawing groups near this region can create Michael acceptors, enhancing covalent interactions with cysteine residues in target proteins. [1]

Region C: The C-28 Carboxylic Acid (Polarity & Prodrugs)

The C-28 position is the "metabolic handle" of the molecule.

- Amidation: Converting the acid to an amide (using diamines or amino acids) introduces a positive charge at physiological pH (if basic amines are used).[1] This drastically improves mitochondrial targeting and water solubility.[1]
  - Insight: Piperazine-coupled C-28 derivatives exhibit superior pro-apoptotic effects by disrupting the mitochondrial membrane potential (

).

- Esterification: Methyl or ethyl esters at C-28 often serve as prodrugs but can sometimes reduce direct hydrogen bonding capability required for enzyme inhibition (e.g., PTP1B inhibition).[1]

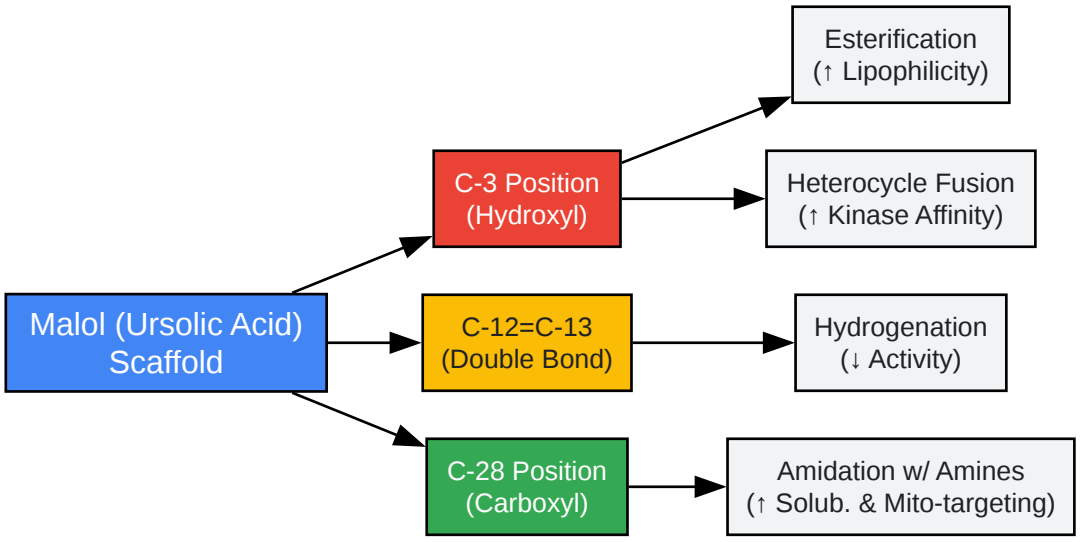
- Reduction: Reduction to the alcohol (Uvaol) generally lowers potency, indicating the carbonyl oxygen is a necessary pharmacophore element.[1]

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Visualized SAR Logic & Mechanism

SAR Decision Map

The following diagram illustrates the logical flow of structural modifications and their resultant biological effects.



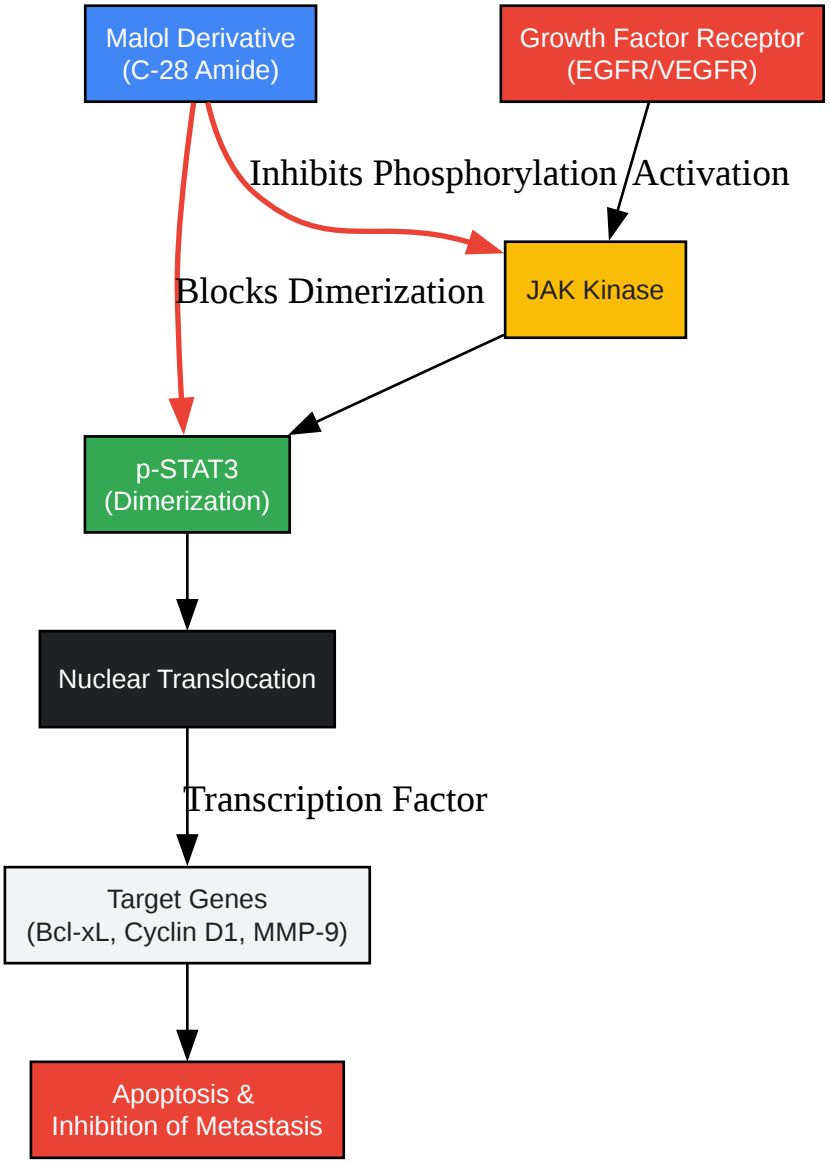
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Caption: Functional modification map of the Malol scaffold highlighting key derivatization sites.

Mechanism of Action: STAT3 Signaling Inhibition

Malol derivatives exert anticancer effects primarily by intercepting the STAT3 signaling pathway.[1][9]

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Caption: Malol derivatives block the JAK/STAT3 axis, preventing transcription of survival genes.

Quantitative Data Summary

The table below synthesizes potency shifts (IC

) observed in literature when modifying the Malol scaffold against the MCF-7 (breast cancer) cell line.

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Derivative Class	Modification Site	Substituent	IC (MCF-7)	Solubility (Water)	Key Insight
Malol (Parent)	None	-	~15.0 M	Very Low	Baseline activity; limited by solubility.
Ester	C-3	Acetyl	~10.5 M	Low	Slight potency gain; improved cellular entry. [1]
Amide	C-28	N-(2-aminoethyl)piperazine	2.1 M	High	Lead Candidate profile. Cationic charge targets mitochondria. [1]
Heterocycle	Ring A (C2-C3)	Isoxazole fused	4.5 M	Moderate	Enhanced binding to kinase ATP pockets.[1]
Reduced	C-28	Alcohol (Uvaol)	>50 M	Low	Loss of carbonyl H-bond acceptor reduces efficacy.[1]

Experimental Protocols

Protocol: Synthesis of C-28 Piperazine Amide Derivative

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Rationale: This protocol targets the C-28 position to enhance water solubility and mitochondrial targeting, a proven strategy for increasing cytotoxicity.

Reagents:

- Malol (Ursolic Acid) (>95% purity)[1][2][9]
- Oxalyl chloride[1]
- N-(2-aminoethyl)piperazine
- Dichloromethane (DCM), dry
- Triethylamine (TEA)[1]

Step-by-Step Methodology:

- Activation: Dissolve 1.0 eq (456 mg) of Malol in 10 mL dry DCM under nitrogen atmosphere.
- Chlorination: Add 1.5 eq of oxalyl chloride dropwise at 0°C, followed by a catalytic drop of DMF. Stir for 2 hours at room temperature to form the acid chloride intermediate. Verification: Monitor by TLC (shift in R

).
- Evaporation: Remove solvent and excess oxalyl chloride under reduced pressure. Re-dissolve the residue in 10 mL dry DCM.
- Coupling: Add 1.2 eq of N-(2-aminoethyl)piperazine and 2.0 eq of TEA at 0°C. Stir overnight at room temperature.
- Workup: Quench with water. Extract with DCM (3x).[1] Wash organic layer with brine, dry over Na

  SO

  , and concentrate.[1]
- Purification: Purify via silica gel column chromatography (Eluent: CHCl

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:MeOH 95:5) to yield the C-28 amide derivative.[1]

Protocol: STAT3 Phosphorylation Inhibition Assay

Rationale: To validate the mechanism of action, specifically the inhibition of STAT3 phosphorylation (Tyr705).

- Cell Culture: Seed DU145 or HepG2 cells (5 x 10

  cells/well) in 6-well plates. Incubate for 24h.
- Treatment: Treat cells with the synthesized Malol derivative (0, 1, 5, 10

  M) for 4 hours.[1]
- Stimulation: Stimulate cells with IL-6 (10 ng/mL) for 30 minutes to induce STAT3 phosphorylation.[1]
- Lysis: Wash with cold PBS and lyse using RIPA buffer containing phosphatase inhibitors (Na

  VO

).
- Western Blot:
  - Load 30

    g protein/lane on 10% SDS-PAGE.[1]
  - Transfer to PVDF membrane.[1]
  - Block with 5% BSA.[1]
  - Incubate with primary antibodies: Anti-p-STAT3 (Tyr705) and Anti-Total-STAT3.
  - Visualize using ECL chemiluminescence.[1]
- Analysis: Densitometry should show a dose-dependent decrease in p-STAT3 bands relative to Total-STAT3.[1]

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